

# An In-depth Technical Guide to the Safety and Handling of Nitenpyram-d3

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data, handling procedures, and relevant biological context for **Nitenpyram-d3**. The information is intended to support its safe and effective use in a research and development setting.

## **Introduction to Nitenpyram-d3**

**Nitenpyram-d3** is the deuterated analogue of Nitenpyram, a neonicotinoid insecticide.[1][2] The primary application of **Nitenpyram-d3** is as an internal standard for the quantification of Nitenpyram in various matrices using analytical techniques such as gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).[3][4] Its chemical structure is identical to Nitenpyram, with the exception of three deuterium atoms replacing three hydrogen atoms on the methyl group. This isotopic labeling provides a distinct mass signature for analytical differentiation from the non-labeled compound.

## Safety Data Sheet (SDS) Summary

The following tables summarize the key safety and property data for **Nitenpyram-d3** and its non-deuterated parent compound, Nitenpyram. It is crucial to handle this compound as potentially hazardous until more comprehensive toxicological data becomes available.[3]

Table 1: Chemical and Physical Properties



| Property          | Value  | Source |
|-------------------|--|--------|
| Nitenpyram-d3     |  |        |
| Formal Name       | (1E)-N-[(6-chloro-3-<br>pyridinyl)methyl]-N-ethyl-N'-<br>methyl-d3-2-nitro-1,1-<br>ethenediamine | [3][4] |
| Molecular Formula | C11H12CID3N4O2   | [3][4] |
| Formula Weight    | 273.7 g/mol  | [3][4] |
| Purity            | ≥98% (Nitenpyram), ≥99% deuterated forms (d1-d3)   | [3][4] |
| Appearance        | Solid  | [3][4] |
| Solubility        | Soluble in Methanol and DMSO   | [4]    |
| Nitenpyram        |  |        |
| CAS Number        | 150824-47-8  | [1]    |
| Molecular Formula | C11H15CIN4O2   | [1][5] |
| Molar Mass        | 270.72 g/mol   | [1]    |
| Appearance        | Pale yellow crystalline solid  | [1][5] |
| Melting Point     | 82 °C  | [1][5] |
| Density           | 1.4 g/cm³ at 20 °C   | [1][6] |
| Water Solubility  | Insoluble  | [6]    |
| log Kow           | -0.66  | [5]    |

Table 2: Toxicological Data (Nitenpyram)



| Metric  | Value  | Species | Source |
|---|--|---------|--------|
| Acute Oral LD50                                 | 1,575–1,680 mg/kg                              | Rat     | [7]    |
| Acute Dermal LD50                               | >2,000 mg/kg                                   | Rat     | [7]    |
| No-Observed-<br>Adverse-Effect Level<br>(NOAEL) | 129 mg/kg/day (male),<br>54 mg/kg/day (female) | Rat     | [7]    |
| No-Observed-<br>Adverse-Effect Level<br>(NOAEL) | 60 mg/kg/day                                   | Dog     | [7]    |

Table 3: Hazard Identification and Precautionary Statements



| Hazard Class                         | GHS<br>Pictogram               | Signal Word | Hazard<br>Statement        | Precautionary<br>Statements  |
|--------------------------------------|--------------------------------|-------------|----------------------------|--|
| Acute Toxicity,<br>Oral (Category 4) | GHS07<br>(Exclamation<br>mark) | Warning     | H302: Harmful if swallowed | P264: Wash thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. P330: Rinse mouth. P501: Dispose of contents/contain er in accordance with local/regional/nat ional/internationa I regulations. |

## **Handling and Storage**

Proper handling and storage are critical to ensure the safety of laboratory personnel and maintain the integrity of **Nitenpyram-d3**.

#### Storage:

- Store at -20°C for long-term stability.[3][4]
- The compound is stable for at least four years under these conditions.[3][4]
- Keep the container tightly closed in a dry and well-ventilated place.[5]



The material is moisture-sensitive.[5]

#### Handling:

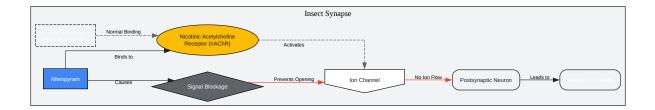
- Nitenpyram-d3 is for research use only and not for human or veterinary diagnostic or therapeutic use.[3]
- This material should be considered hazardous until further information becomes available.[3]
- Do not ingest, inhale, or allow contact with eyes, skin, or clothing.[3]
- Wash hands and any exposed skin thoroughly after handling.[3][8]
- Use in a well-ventilated area or with local exhaust ventilation.[8]
- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- In case of accidental exposure, follow the first-aid measures outlined in the safety data sheet.[9]
  - Inhalation: Move to fresh air and seek medical attention.
  - Skin contact: Remove contaminated clothing and wash the affected area with soap and water.[9]
  - Eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[9]
  - Ingestion: Rinse mouth and seek immediate medical attention.[9]

## **Mechanism of Action of Nitenpyram**

Nitenpyram is a neonicotinoid insecticide that acts as a neurotoxin in insects.[1][2] It functions by binding to nicotinic acetylcholine receptors (nAChRs) in the central nervous system of insects.[1][5] This binding is irreversible and blocks the neural signaling mediated by acetylcholine.[1] The disruption of neurotransmission leads to paralysis and ultimately the



death of the insect.[1][5] Nitenpyram exhibits high selectivity for insect nAChRs over those found in mammals, which accounts for its lower toxicity in mammals compared to insects.[5]



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Mechanism of action of Nitenpyram at the insect synapse.

### **Experimental Protocols**

As **Nitenpyram-d3** is primarily used as an internal standard, a general experimental workflow for its application in LC-MS analysis is provided below. The exact parameters will need to be optimized for the specific analyte, matrix, and instrumentation.

Workflow for Quantification of Nitenpyram using Nitenpyram-d3 Internal Standard

- Preparation of Stock Solutions:
  - Accurately weigh a known amount of Nitenpyram and Nitenpyram-d3.
  - Dissolve each in an appropriate solvent (e.g., methanol) to create concentrated stock solutions.
  - Perform serial dilutions to prepare working standard solutions of both the analyte and the internal standard at various concentrations.
- Sample Preparation:

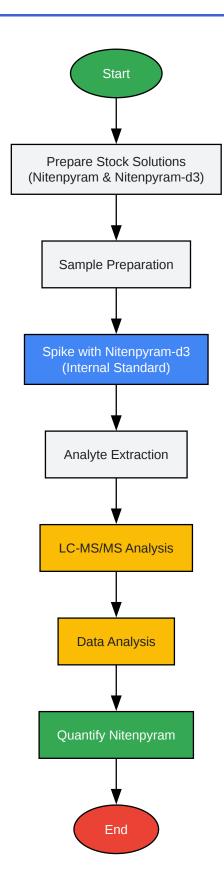


- Homogenize the sample matrix (e.g., tissue, plasma, soil).
- Spike a known amount of the Nitenpyram-d3 internal standard solution into each sample, calibration standard, and quality control sample.
- Perform extraction of the analyte and internal standard from the matrix (e.g., liquid-liquid extraction, solid-phase extraction).
- Evaporate the solvent and reconstitute the residue in the mobile phase.
- LC-MS/MS Analysis:
  - Inject the prepared samples into the LC-MS/MS system.
  - Develop a chromatographic method to separate Nitenpyram from other matrix components.
  - Optimize the mass spectrometer parameters (e.g., ionization source, collision energy) for the detection of both Nitenpyram and Nitenpyram-d3.
  - Monitor specific precursor-to-product ion transitions for both the analyte and the internal standard.

#### Data Analysis:

- Integrate the peak areas for both Nitenpyram and Nitenpyram-d3.
- Calculate the ratio of the peak area of Nitenpyram to the peak area of Nitenpyram-d3.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the Nitenpyram calibration standards.
- Determine the concentration of Nitenpyram in the unknown samples by interpolating their peak area ratios from the calibration curve.





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Experimental workflow for Nitenpyram quantification.



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